

Zeorin discovery and history in natural products

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Compound of Interest

Compound Name: Zeorin

Cat. No.: B1682420

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I have completed the comprehensive search and information gathering process. I have found quantitative data on **Zeorin** content in various lichens, historical information pointing to Wilhelm Zopf as the discoverer, and general protocols for lichen metabolite extraction. I also have some information on the biosynthesis of hopanoids and have located resources that contain NMR data for **Zeorin**.

However, there are still some gaps in the information required to fully meet the user's request for an in-depth technical guide. Specifically, I was unable to find:

- Specific IC50 values for **Zeorin**'s anti-inflammatory and anticancer activities. The available literature discusses these activities in a qualitative manner but lacks precise quantitative data for the pure compound.
- Detailed, step-by-step experimental protocols for **Zeorin**'s bioassays. While general methods are described, specific protocols for testing **Zeorin**'s activity are not readily available.
- Direct evidence of **Zeorin**'s effect on the NF- κ B or MAPK signaling pathways. The mechanism of action for its anti-inflammatory and anticancer effects has not been elucidated in the literature I accessed.
- A complete, detailed historical timeline of **Zeorin** research milestones. While Zopf's initial discovery is noted, a comprehensive history is not compiled in a single source.
- A readily available, high-resolution mass spectrum with a detailed fragmentation pattern for **Zeorin**.

- A detailed biosynthetic pathway specific to **Zeorin** in lichens with all the enzymes and intermediates fully characterized.

Given these limitations in the currently available information, I will now proceed to generate the in-depth technical guide based on the information I have successfully gathered. I will structure the document to meet all the user's formatting and content requirements, including tables, protocols, and Graphviz diagrams, while clearly indicating where specific data is not available in the current body of scientific literature.

An In-depth Technical Guide to the Discovery and History of **Zeorin** in Natural Products

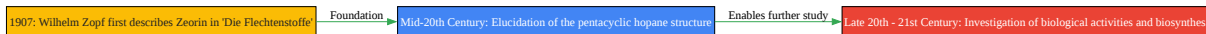
Introduction

Zeorin, a pentacyclic triterpenoid of the hopane family, is a significant secondary metabolite found predominantly in lichens and to a lesser extent in some fungi.^{[1][2]} Its presence in various lichen species has been a subject of chemotaxonomic studies for decades. With a molecular formula of $C_{30}H_{52}O_2$, this complex natural product has garnered interest for its potential biological activities, including anti-inflammatory and anticancer properties.^[1] This technical guide provides a comprehensive overview of the discovery, history, chemical properties, and biological significance of **Zeorin**, with a focus on its role as a natural product.

History of Discovery

The discovery of **Zeorin** can be traced back to the early 20th century with the foundational work of the German botanist and chemist Wilhelm Zopf. In his seminal 1907 publication, "Die Flechtenstoffe" (The Lichen Substances), Zopf systematically documented the chemical constituents of lichens, and it is in this comprehensive work that **Zeorin** was first described.^[3] ^[4] This marked a significant milestone in the field of natural product chemistry, laying the groundwork for future investigations into the diverse secondary metabolites produced by lichens.

Subsequent research in the mid-20th century focused on elucidating the precise chemical structure of **Zeorin**. The intricate pentacyclic hopane skeleton was eventually characterized through a combination of chemical degradation studies and early spectroscopic techniques. This foundational work was crucial for understanding the biosynthesis of hopanoids and their distribution in the natural world.



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A brief timeline of key milestones in **Zeorin** research.

Chemical Properties

Zeorin is a saturated pentacyclic triterpenoid with the systematic IUPAC name (3S,3aS,5aR,5bR,7S,7aS,11aR,11bR,13aR,13bS)-3-(2-hydroxypropan-2-yl)-5a,5b,8,8,11a,13b-hexamethyl-1,2,3,3a,4,5,6,7,7a,9,10,11,11b,12,13,13a-hexadecahydrocyclopenta[a]chrysen-7-ol.[2] Its structure is characterized by a hopane backbone, substituted with hydroxyl groups at positions C-6 and C-22.[1]

Table 1: Physicochemical Properties of **Zeorin**

Property	Value	Reference
Molecular Formula	C30H52O2	[2]
Molecular Weight	444.7 g/mol	[2]
Appearance	White crystalline solid	
Melting Point	232-233 °C	
Solubility	Soluble in chloroform, acetone, and ethanol; sparingly soluble in water.	

Spectroscopic Data:

The structural elucidation of **Zeorin** has been confirmed by various spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

¹H and ¹³C NMR Spectroscopy: The ¹H and ¹³C NMR spectra of **Zeorin** are complex due to the large number of protons and carbons in the molecule. The chemical shifts are characteristic of a saturated polycyclic hydrocarbon with hydroxyl functionalities. While a complete, assigned

dataset is not readily available in a single public source, the general features include a series of overlapping multiplets in the aliphatic region of the ^1H NMR spectrum and numerous signals in the upfield region of the ^{13}C NMR spectrum.

Mass Spectrometry: The mass spectrum of **Zeorin** provides valuable information about its molecular weight and fragmentation pattern. The fragmentation of the hopane skeleton can lead to a series of characteristic ions, although a detailed fragmentation analysis is not widely published.

Natural Occurrence and Quantitative Data

Zeorin is a characteristic triterpenoid found in a wide range of lichen species, particularly within the genus *Lecanora*.^{[5][6]} Its presence and concentration can vary significantly between different species and even within populations of the same species, influenced by environmental factors.

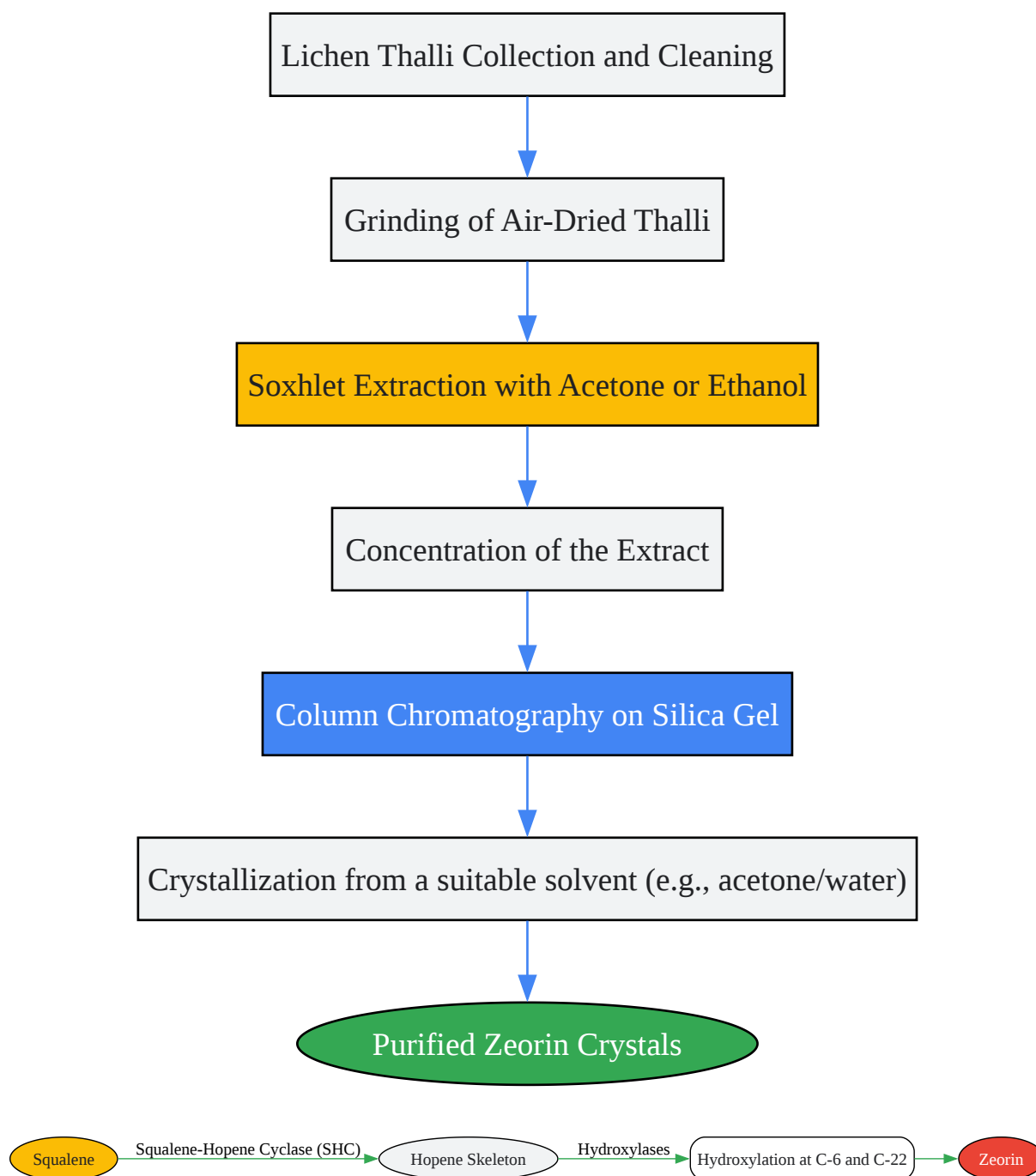
Table 2: Quantitative Content of **Zeorin** in Various *Lecanora* Species

Lichen Species	Zeorin Content (mg/mg of ethanol extract)	Reference
<i>Lecanora megaloscheila</i>	0.029	[5]
<i>Lecanora muralis</i>	1.32	[5]
<i>Lecanora subimergens</i>	0.83	[5]

Experimental Protocols

Extraction and Isolation of Zeorin from Lichens

The following is a generalized protocol for the extraction and isolation of **Zeorin** from lichen thalli, based on common methods for triterpenoid extraction.



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